

Application Notes and Protocols for Radical-Initiated Thiol-Ene Reactions

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Compound of Interest

Compound Name: 2-Butene-1-thiol

Cat. No.: B042812

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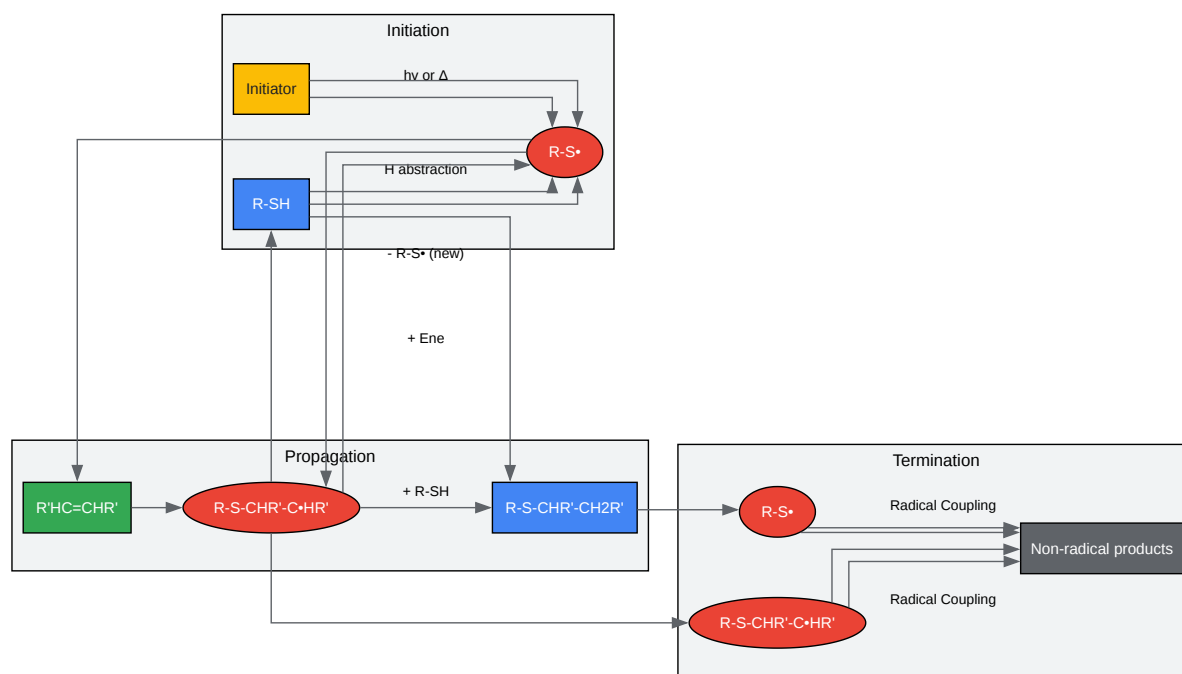
For Researchers, Scientists, and Drug Development Professionals

Radical-initiated thiol-ene "click" chemistry has emerged as a robust and versatile tool for the efficient formation of carbon-sulfur bonds. This reaction proceeds via a free-radical mechanism, offering high yields, stereoselectivity, and tolerance to a wide range of functional groups.^{[1][2]} Its applications are extensive, spanning polymer synthesis, surface patterning, dendrimer construction, and bioconjugation, making it a valuable methodology in materials science and drug development.^{[3][4][5]}

These application notes provide detailed experimental setups and protocols for conducting radical-initiated thiol-ene reactions, with a focus on both photoinitiated and thermally initiated methods.

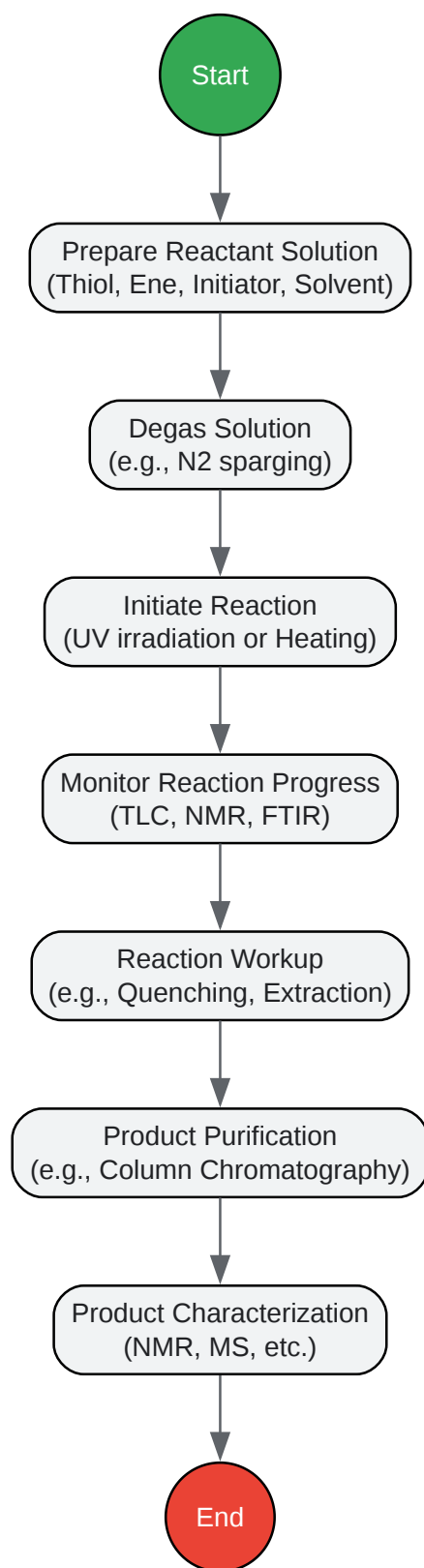
Reaction Mechanism and Workflow

The radical-initiated thiol-ene reaction proceeds through a stepwise mechanism involving initiation, propagation, and termination steps. The overall workflow for a typical experiment is also outlined below.



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Caption: Radical-initiated thiol-ene reaction mechanism.



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